

# Navigating the Landscape of Dihydroxynicotinic Acids: A Technical Guide for Researchers

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## Compound of Interest

Compound Name: 2,6-Dihydroxynicotinic acid

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An In-depth Examination of 2,6-Dihydroxyisonicotinic Acid (Citrazinic Acid) and its Isomeric Relatives for Applications in Research and Drug Development.

## Introduction

The nomenclature of dihydroxylated pyridine carboxylic acids can present ambiguities. While "**2,6-dihydroxynicotinic acid**" systematically refers to 2,6-dihydroxypyridine-3-carboxylic acid, the more prominent and well-documented isomer is 2,6-dihydroxyisonicotinic acid (2,6-dihydroxypyridine-4-carboxylic acid), commonly known as Citrazinic Acid. This guide will focus primarily on Citrazinic Acid due to its significant role as a versatile chemical intermediate and its intriguing photophysical properties. We will also provide a comparative overview of related monohydroxylated nicotinic acids to offer a comprehensive resource for researchers, scientists, and drug development professionals.

## Core Compound Profile: 2,6-Dihydroxyisonicotinic Acid (Citrazinic Acid)

Citrazinic acid is a heterocyclic compound that serves as a crucial building block in the synthesis of a variety of organic molecules, from pharmaceuticals to advanced materials.<sup>[1]</sup>

## Chemical Identifiers and Physicochemical Properties

The key identifiers and properties of Citrazinic Acid are summarized below for easy reference.

Property	Value	Reference
CAS Number	99-11-6	[2]
Molecular Formula	C <sub>6</sub> H <sub>5</sub> NO <sub>4</sub>	[2]
Molecular Weight	155.11 g/mol	[3]
IUPAC Name	6-Hydroxy-2-oxo-1,2-dihydropyridine-4-carboxylic acid	[2]
Synonyms	Citrazinic acid, 2,6-Dihydroxyisonicotinic acid, 2,6-Dihydropyridine-4-carboxylic acid	[2]
Appearance	Yellow powder	[2]
Melting Point	>300 °C (decomposes)	[2]
Solubility	Slightly soluble in water, methanol, DMSO, and acidic solutions. Very soluble in alkaline solutions.	[2]

## Experimental Protocols: Synthesis of Citrazinic Acid

A common and efficient method for synthesizing Citrazinic Acid is through the hydrothermal reaction of citric acid and urea.

### Protocol: Hydrothermal Synthesis of Citrazinic Acid

This protocol is adapted from a patented method and offers high purity and yield.

Materials:

- Citric acid
- Urea

- Deionized water
- Hydrothermal synthesis reactor (autoclave)
- Ultrasonic bath
- Centrifuge
- Drying oven

#### Procedure:

- **Solution Preparation:** Dissolve citric acid (e.g., 1.22 g, 5.8 mmol) and urea (e.g., 1.39 g, 23.1 mmol) in deionized water (e.g., 60 mL).
- **Ultrasonication:** Subject the solution to ultrasonic treatment for approximately 10 minutes to ensure uniform mixing.[\[4\]](#)
- **Hydrothermal Reaction:** Transfer the mixed solution to a hydrothermal reactor. Heat the reactor in an oven at a set temperature between 160-200°C for a duration of 2-6 hours. For instance, heating at 185°C for 2 hours has been shown to be effective.[\[4\]](#)
- **Cooling and Isolation:** After the reaction, allow the reactor to cool to room temperature. The product will be a dark green solution.
- **Purification:** Centrifuge the resulting solution at high speed. Decant the supernatant and collect the yellow precipitate.
- **Drying:** Dry the precipitate in an oven to obtain the final Citrazinic Acid product. This method can yield a product with a purity of over 96%.[\[4\]](#)

## Applications in Research and Drug Development

Citrazinic acid's utility in the scientific and pharmaceutical sectors is multifaceted.

- **Pharmaceutical Intermediate:** It is a key starting material for the synthesis of various active pharmaceutical ingredients (APIs). Its structure allows for diverse chemical modifications to create complex molecules for new drug candidates.[\[1\]](#) One notable application is in the

synthesis of Isoniazid, an anti-tubercular agent, from citric acid via Citrazinic Acid.[5] It has also been reported to block a tuberculosis enzyme and is used to create pyrimidinone and oxazinone derivatives.[6][7]

- **Fluorescent Probe and Carbon Nanodots:** Citrazinic acid is intrinsically fluorescent and is a key component in the formation of carbon nanodots (CNDs) when synthesized from citric acid and a nitrogen source like urea.[2] The fluorescence of these CNDs can be tuned by altering the pH.[2] This property makes it valuable for applications in bioimaging and sensing.[8][9]
- **Chemical Reagent:** It is used in various industries, including photography as a component in color developers, in electroplating as an inhibitor and cosolvent, and in the production of reactive dyes.[10]

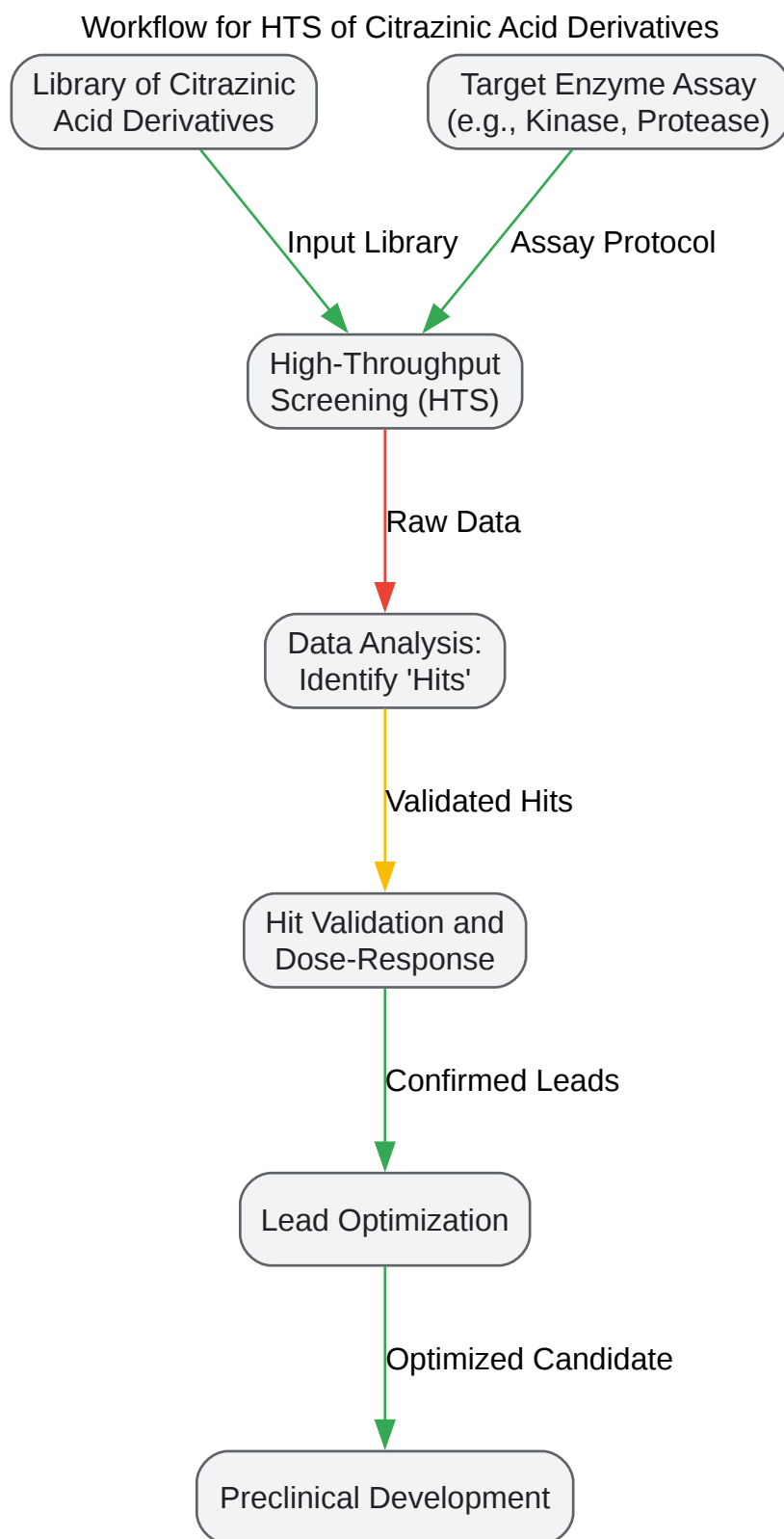
## Tautomerism and Dimerization

Citrazinic acid exists as multiple tautomers and has a strong tendency to form dimers in solution, which significantly influences its optical properties.[2][8][11] The keto-enol tautomerism is a key characteristic.

Tautomeric equilibrium of Citrazinic Acid.

## Workflow for High-Throughput Screening

Given its role as a precursor for bioactive molecules, a logical application in drug discovery would be to use a Citrazinic Acid-based scaffold in high-throughput screening (HTS) to identify enzyme inhibitors.



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A logical workflow for identifying enzyme inhibitors from a library of Citrazinic Acid derivatives.

## Related Compounds: Monohydroxylated Nicotinic Acids

To provide a broader context, this section details the properties and relevance of two key monohydroxylated isomers of nicotinic acid.

### Chemical Identifiers and Physicochemical Properties

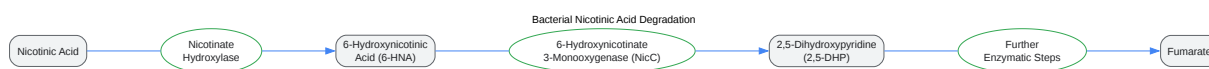
Property	6-Hydroxynicotinic Acid	2-Hydroxynicotinic Acid	Reference
CAS Number	5006-66-6	609-71-2	[12][13]
Molecular Formula	C <sub>6</sub> H <sub>5</sub> NO <sub>3</sub>	C <sub>6</sub> H <sub>5</sub> NO <sub>3</sub>	[12][13]
Molecular Weight	139.11 g/mol	139.11 g/mol	[12][13]
IUPAC Name	6-Oxo-1,6-dihydropyridine-3-carboxylic acid	2-Oxo-1,2-dihydropyridine-3-carboxylic acid	[12][13]
Appearance	Off-white powder	White to light yellow powder	[12][14]
Melting Point	>300 °C	258-261 °C	[15]

### Biological Significance and Applications

- **6-Hydroxynicotinic Acid:** This compound is a metabolite in the bacterial degradation of nicotinic acid.[12] The enzyme 6-hydroxynicotinate 3-monooxygenase catalyzes its decarboxylative hydroxylation, a process that has been a subject of mechanistic studies.[16][17][18] It is also used as a biomarker for diagnosing *Pseudomonas aeruginosa* infections.[19]
- **2-Hydroxynicotinic Acid:** This acid and its derivatives have been investigated for their biological activities. For instance, novel 2-hydroxynicotinoyl-serine-butyl esters have been synthesized and shown to have antibiotic activity against bacteria such as *Bacillus subtilis* and *Staphylococcus aureus*. [20] It is also used as an intermediate in the synthesis of agrochemicals.[15][21]

## Bacterial Nicotinic Acid Degradation Pathway

The degradation of nicotinic acid by aerobic bacteria like *Pseudomonas putida* involves 6-hydroxynicotinic acid as a key intermediate.



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Simplified pathway of nicotinic acid degradation in *Pseudomonas putida*.

## Conclusion

This technical guide provides a detailed overview of 2,6-dihydroxyisonicotinic acid (Citrazinic Acid) and its related monohydroxylated nicotinic acid isomers. By clarifying the nomenclature and presenting key data in a structured format, this document serves as a valuable resource for researchers in chemistry, biology, and pharmaceutical sciences. The provided experimental insights, application workflows, and pathway diagrams are intended to facilitate further research and development in these exciting areas of study.

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- To cite this document: BenchChem. [Navigating the Landscape of Dihydroxynicotinic Acids: A Technical Guide for Researchers]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b079409#2-6-dihydroxynicotinic-acid-cas-number-and-molecular-formula]

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